

Ethyl Phenoxyacetate: A Core Technical Overview

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Compound of Interest

Compound Name: Ethyl phenoxyacetate

Cat. No.: B1293768

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Introduction

Ethyl phenoxyacetate, also known as ethyl 2-phenoxyacetate, is an organic compound classified as an ester.^[1] With the CAS number 2555-49-9, this colorless to pale yellow liquid is recognized for its pleasant, fruity, and floral odor.^{[1][2]} It is utilized as a fragrance ingredient in perfumes and cosmetics, as a solvent in various chemical processes, and as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[2] This document provides a comprehensive overview of its properties, synthesis, and safety considerations, tailored for researchers and professionals in drug development.

Physicochemical Properties

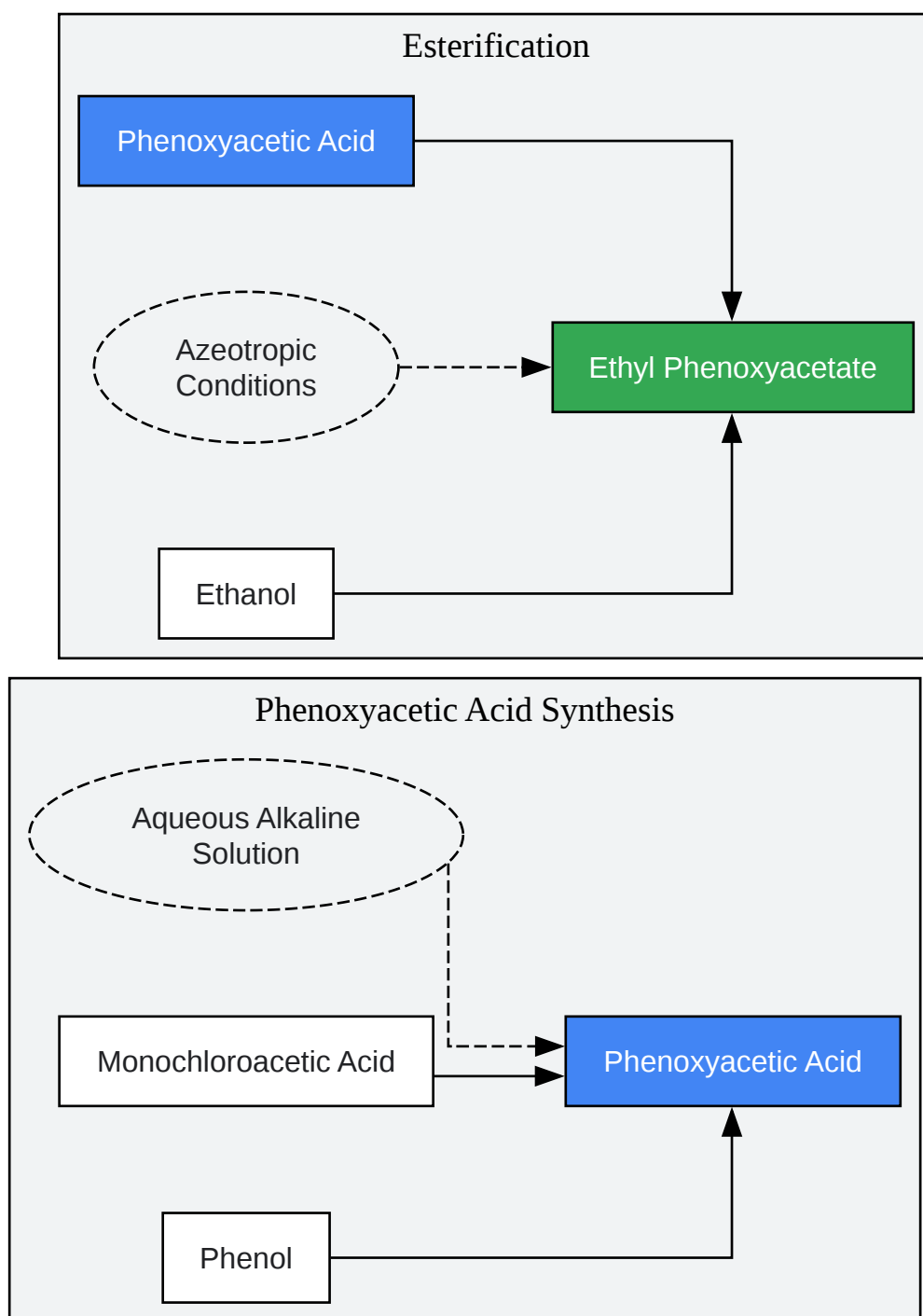
The physical and chemical properties of **ethyl phenoxyacetate** are summarized below, providing a clear reference for laboratory and industrial applications.

Property	Value	Source
CAS Number	2555-49-9	[1][3][4]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2]
Molecular Weight	180.20 g/mol	[4][5]
Appearance	Colorless to pale yellow, clear liquid	[1][3]
Boiling Point	247.00 to 249.00 °C @ 760.00 mm Hg (est.) 136 °C @ 19 mmHg	[3][4][6]
Density	1.1 g/mL at 25 °C	[4][6]
Flash Point	113 °C (235.4 °F)	[3][7][8]
Refractive Index	n ₂₀ /D 1.505	[4]
Water Solubility	874.4 mg/L @ 25 °C (est.)	[3]
Solubility	Soluble in alcohol and organic solvents	[2][3]
Vapor Pressure	0.025000 mmHg @ 25.00 °C (est.)	[3]

Synthesis and Reactions

Synthesis

Ethyl phenoxyacetate is prepared through the direct esterification of phenoxyacetic acid with ethanol under azeotropic conditions.[6][9] The precursor, phenoxyacetic acid, can be synthesized from the reaction of phenol with monochloroacetic acid in an aqueous alkaline solution.[6][9]

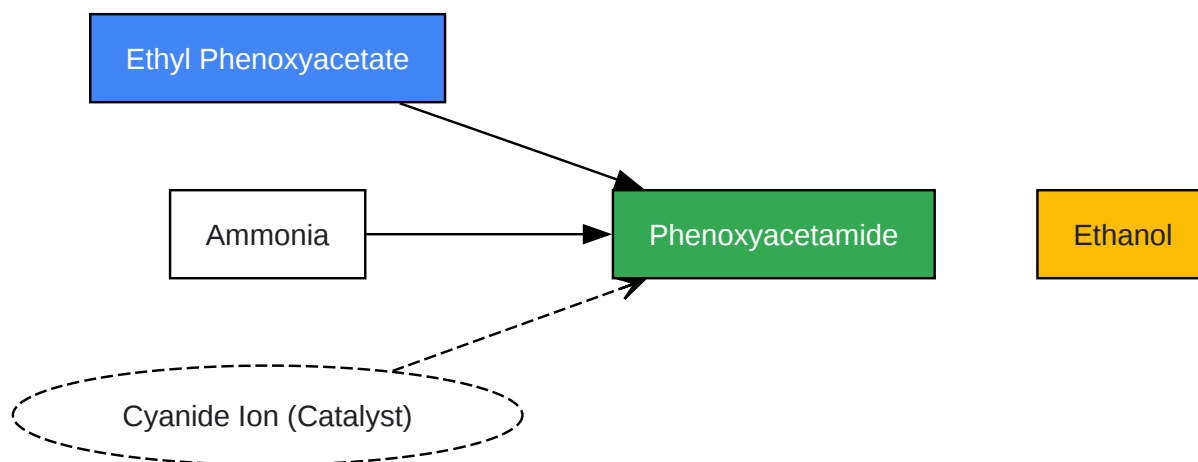


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Caption: Synthesis workflow for **Ethyl Phenoxyacetate**.

Chemical Reactions

Ethyl phenoxyacetate, as an ester, can undergo various chemical transformations. A notable reaction is its cyanide ion-catalyzed aminolysis with ammonia, which yields the corresponding amide, phenoxyacetamide.[6][9]



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Caption: Aminolysis of **Ethyl Phenoxyacetate**.

Experimental Protocols and Analysis

While detailed experimental protocols are proprietary and vary by application, the characterization of **ethyl phenoxyacetate** and its derivatives commonly involves standard analytical techniques. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used to determine the molecular structure.
- Mass Spectrometry (MS): Employed for molecular weight determination and structural elucidation.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Ultraviolet (UV) Spectroscopy: For analyzing electronic transitions.
- Gas Chromatography (GC): A common method to assess the purity of the compound.

Safety and Handling

According to available Safety Data Sheets (SDS), **ethyl phenoxyacetate** is not classified as a hazardous substance under OSHA Hazard Communication Standard (29 CFR 1910.1200) and Regulation (EC) No 1272/2008.^{[7][10]} However, standard laboratory safety practices should always be observed.

Handling and Storage:

- Ventilation: Use in a well-ventilated area.^[10]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coats.^{[7][11]}
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.^{[2][7]}
- Incompatible Materials: Avoid strong oxidizing agents and strong bases.^[7]

First Aid Measures:

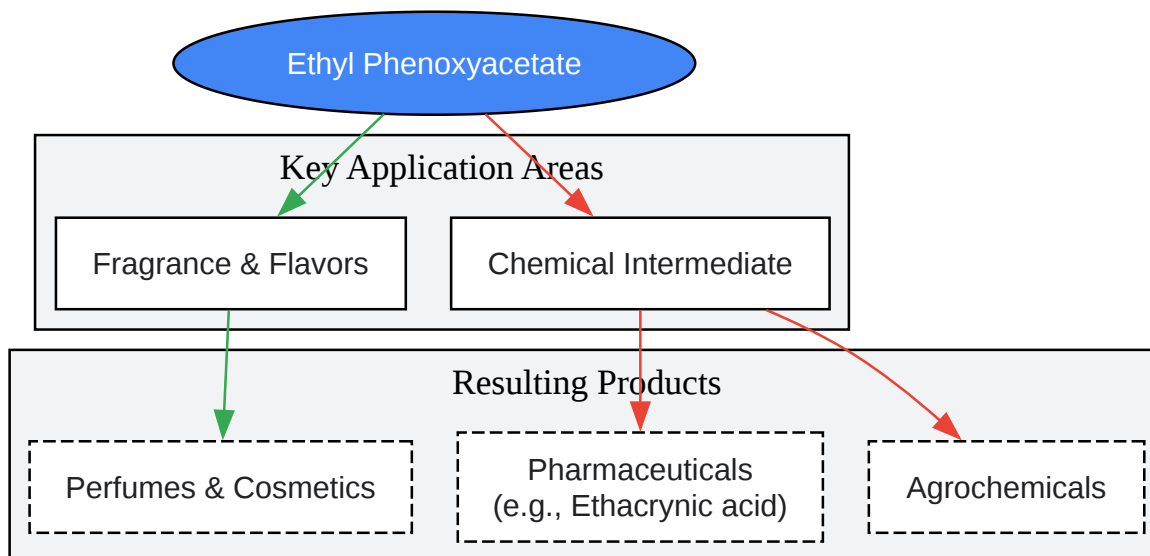
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids.^[8]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.^[8]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration.^[8]
- Ingestion: Clean mouth with water and drink plenty of water afterward.^[8]

In all cases of doubt, or when symptoms persist, seek medical advice.^[10]

Applications

The primary applications of **ethyl phenoxyacetate** stem from its aromatic properties and its utility as a chemical building block.

- **Fragrance and Flavor Industry:** It is used in perfumes, cosmetics, and occasionally in flavor compositions, particularly for imitation honey notes.[2][6][9]
- **Chemical Synthesis:** It serves as an intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[2] For example, it is a precursor in the synthesis of the diuretic drug Ethacrynic acid.[9]



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Caption: Applications of **Ethyl Phenoxyacetate**.

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References

- 1. CAS 2555-49-9: Ethyl 2-phenoxyacetate | CymitQuimica [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
- 3. ethyl phenoxyacetate, 2555-49-9 [thegoodscentcompany.com]

- 4. Ethyl phenoxyacetate 98 2555-49-9 [sigmaaldrich.com]
- 5. Acetic acid, 2-phenoxy-, ethyl ester | C₁₀H₁₂O₃ | CID 17365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethyl phenoxyacetate | 2555-49-9 [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. Ethyl phenoxyacetate CAS#: 2555-49-9 [amp.chemicalbook.com]
- 10. chemos.de [chemos.de]
- 11. Ethyl phenoxyacetate 98 2555-49-9 [sigmaaldrich.com]
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